

Application Notes and Protocols for 1,4-Benzenedimethanol-d4 Stock Solutions

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Compound of Interest

Compound Name: 1,4-Benzenedimethanol-d4

Cat. No.: B118106

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation of stock solutions of **1,4-Benzenedimethanol-d4**, a deuterated analog of 1,4-Benzenedimethanol. This compound is often utilized as an internal standard in quantitative analyses such as NMR, GC-MS, or LC-MS for pharmacokinetic and metabolic studies.^[1] Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results.

Safety and Handling Precautions

Users must familiarize themselves with the material safety data sheet (MSDS) before handling **1,4-Benzenedimethanol-d4**. The following are general safety guidelines based on the non-deuterated form, 1,4-Benzenedimethanol.

Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.^{[2][3]}
- Hand Protection: Wear suitable protective gloves to prevent skin exposure.^[2]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.^[2]
^[3]
- Respiratory Protection: Use in a well-ventilated area. A respirator may be required if workplace conditions warrant it.^{[2][4]}

Handling:

- Avoid contact with skin, eyes, and clothing.[2][4]
- Wash hands thoroughly after handling.[2][4]
- Avoid breathing dust, vapor, mist, or gas.[2]
- Minimize dust generation and accumulation.[2]
- Do not eat, drink, or smoke while handling.[4]

Storage:

- Store in a tightly-closed container.[2][4]
- Store in a cool, dry, well-ventilated area away from incompatible substances.[2][4]
- Keep away from sources of ignition.[4]

Physicochemical Properties and Solubility

The following table summarizes the known physicochemical properties of 1,4-Benzenedimethanol. The properties of the deuterated form are expected to be very similar.

Property	Value	Reference
Molecular Formula	C ₈ H ₆ D ₄ O ₂	[1]
Molecular Weight	142.19 g/mol	[1]
Appearance	White crystalline powder or needles	[5][6]
Melting Point	114-118 °C	[5][7]
Boiling Point	138-143 °C at 1 mmHg	[3][7]
Solubility	Soluble in methanol, ether, toluene, and hot water. Slightly soluble in DMSO.	[5][6][7][8]

Experimental Protocol: Preparation of a 10 mg/mL Stock Solution in Methanol

This protocol describes the preparation of a 10 mg/mL stock solution of **1,4-Benzenedimethanol-d4** in methanol. The concentration can be adjusted as needed based on experimental requirements. It is recommended to perform a small-scale solubility test before preparing a larger volume.

Materials:

- **1,4-Benzenedimethanol-d4** powder
- Anhydrous methanol (ACS grade or higher)
- Analytical balance
- Volumetric flask (e.g., 10 mL)
- Spatula
- Pipettes
- Vortex mixer or sonicator
- Appropriate storage vials (e.g., amber glass vials with PTFE-lined caps)

Procedure:

- Preparation: Ensure all glassware is clean and dry. Work in a well-ventilated fume hood.
- Weighing: Accurately weigh the desired amount of **1,4-Benzenedimethanol-d4**. For a 10 mg/mL solution in a 10 mL volumetric flask, weigh 100 mg.
- Dissolution: Carefully transfer the weighed powder into the volumetric flask. Add a small amount of methanol (approximately 5 mL) to the flask.
- Mixing: Gently swirl the flask to dissolve the powder. If necessary, use a vortex mixer or sonicator to aid dissolution.

- Volume Adjustment: Once the powder is completely dissolved, add methanol to the flask until the bottom of the meniscus reaches the calibration mark.
- Homogenization: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage: Transfer the stock solution to a properly labeled storage vial. Include the compound name, concentration, solvent, preparation date, and your initials. Store the solution at an appropriate temperature, typically -20°C for long-term storage, to minimize solvent evaporation and degradation.

Workflow Diagram

Caption: Workflow for Preparing **1,4-Benzenedimethanol-d4** Stock Solution.

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